

# Physical and chemical properties of (S)-(-)-2-Aminomethyl-1-ethylpyrrolidine

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## Compound of Interest

Compound Name: (S)-(-)-2-Aminomethyl-1-ethylpyrrolidine

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## Technical Guide: (S)-(-)-2-Aminomethyl-1-ethylpyrrolidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **(S)-(-)-2-Aminomethyl-1-ethylpyrrolidine**. It includes a summary of its quantitative data, detailed experimental protocols for its synthesis and analysis, and visualizations of key processes. This document is intended to serve as a valuable resource for professionals in research and drug development.

## Core Physical and Chemical Properties

**(S)-(-)-2-Aminomethyl-1-ethylpyrrolidine** is a chiral amine that serves as a crucial building block in the synthesis of various pharmaceutical compounds, most notably the antipsychotic and prokinetic agent Levosulpiride.[1][2][3] Its specific stereochemistry is essential for the therapeutic efficacy of the final active pharmaceutical ingredient (API).[4]

## Structural and General Information

Property	Value	Reference(s)
IUPAC Name	[(2S)-1-ethylpyrrolidin-2-yl]methanamine	[4]
Synonyms	(S)-(-)-2-(Aminomethyl)-1-ethylpyrrolidine, (-)-2-(Aminomethyl)-1-ethylpyrrolidine, Levosulpiride impurity 1	[4]
CAS Number	22795-99-9	[1][4][5]
Molecular Formula	C <sub>7</sub> H <sub>16</sub> N <sub>2</sub>	[4][5]
Molecular Weight	128.22 g/mol	[4][5]
Appearance	Clear colorless to faintly yellow liquid	[3]

## Physicochemical Data

Property	Value	Reference(s)
Boiling Point	50-52 °C (lit.)	[3][5]
Density	0.919 g/mL at 25 °C (lit.)	[5]
Refractive Index (n <sub>20</sub> /D)	1.4670 (lit.)	[5]
Optical Rotation ([α] <sub>D</sub> )	-109.0 to -95.0° (c = 1 in methanol)	[5]
pKa	10.04 ± 0.40 (Predicted)	
Solubility	Soluble in chloroform and methanol. Slightly soluble in water.	[3]
Flash Point	56 °C (closed cup)	[4]

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **(S)-(-)-2-Aminomethyl-1-ethylpyrrolidine** are critical for its application in research and development.

## Synthesis of (S)-(-)-2-Aminomethyl-1-ethylpyrrolidine via Resolution

The enantiomerically pure **(S)-(-)-2-Aminomethyl-1-ethylpyrrolidine** is often obtained through the resolution of its racemic mixture. A common method involves the use of a chiral resolving agent such as D-(-)-tartaric acid.<sup>[5][6]</sup>

Protocol:

- **Diastereomeric Salt Formation:** Dissolve the racemic mixture of 2-aminomethyl-1-ethylpyrrolidine in a suitable solvent (e.g., methanol or ethanol). Add an equimolar amount of D-(-)-tartaric acid dissolved in the same solvent.
- **Crystallization:** Allow the solution to cool, inducing the crystallization of the (S)-(-)-2-aminomethyl-1-ethylpyrrolidinium D-tartrate salt. The diastereomeric salt of the (R)-enantiomer will remain in the mother liquor.
- **Isolation:** Isolate the crystals by filtration and wash with a small amount of cold solvent.
- **Liberation of the Free Amine:** Dissolve the isolated diastereomeric salt in water and basify the solution with a strong base (e.g., sodium hydroxide) to a pH above 10.
- **Extraction:** Extract the liberated **(S)-(-)-2-aminomethyl-1-ethylpyrrolidine** with an organic solvent (e.g., dichloromethane or diethyl ether).
- **Purification:** Dry the organic extracts over an anhydrous drying agent (e.g., magnesium sulfate), filter, and remove the solvent under reduced pressure. The resulting crude product can be further purified by vacuum distillation.<sup>[7]</sup>

## Synthesis of Levosulpiride

**(S)-(-)-2-Aminomethyl-1-ethylpyrrolidine** is a key intermediate in the synthesis of Levosulpiride.<sup>[1][2]</sup>

Protocol:

- **Reaction Setup:** In a reaction vessel, combine methyl 2-methoxy-5-sulfamoylbenzoate and **(S)-(-)-2-aminomethyl-1-ethylpyrrolidine**.[\[5\]](#)
- **Condensation:** Heat the mixture to 90-100°C for approximately 5 hours under an inert atmosphere (e.g., nitrogen).[\[5\]](#)
- **Precipitation:** After the reaction is complete, cool the mixture and add ethanol to precipitate the Levosulpiride product.[\[5\]](#)
- **Isolation and Purification:** Filter the solid product, wash it with cold ethanol, and dry to obtain Levosulpiride.[\[5\]](#) Further purification can be achieved by recrystallization from a suitable solvent like methanol or ethanol.[\[7\]](#)

## Determination of Enantiomeric Purity by HPLC

The enantiomeric purity of **(S)-(-)-2-Aminomethyl-1-ethylpyrrolidine** can be determined by High-Performance Liquid Chromatography (HPLC) after pre-column derivatization.[\[8\]](#)

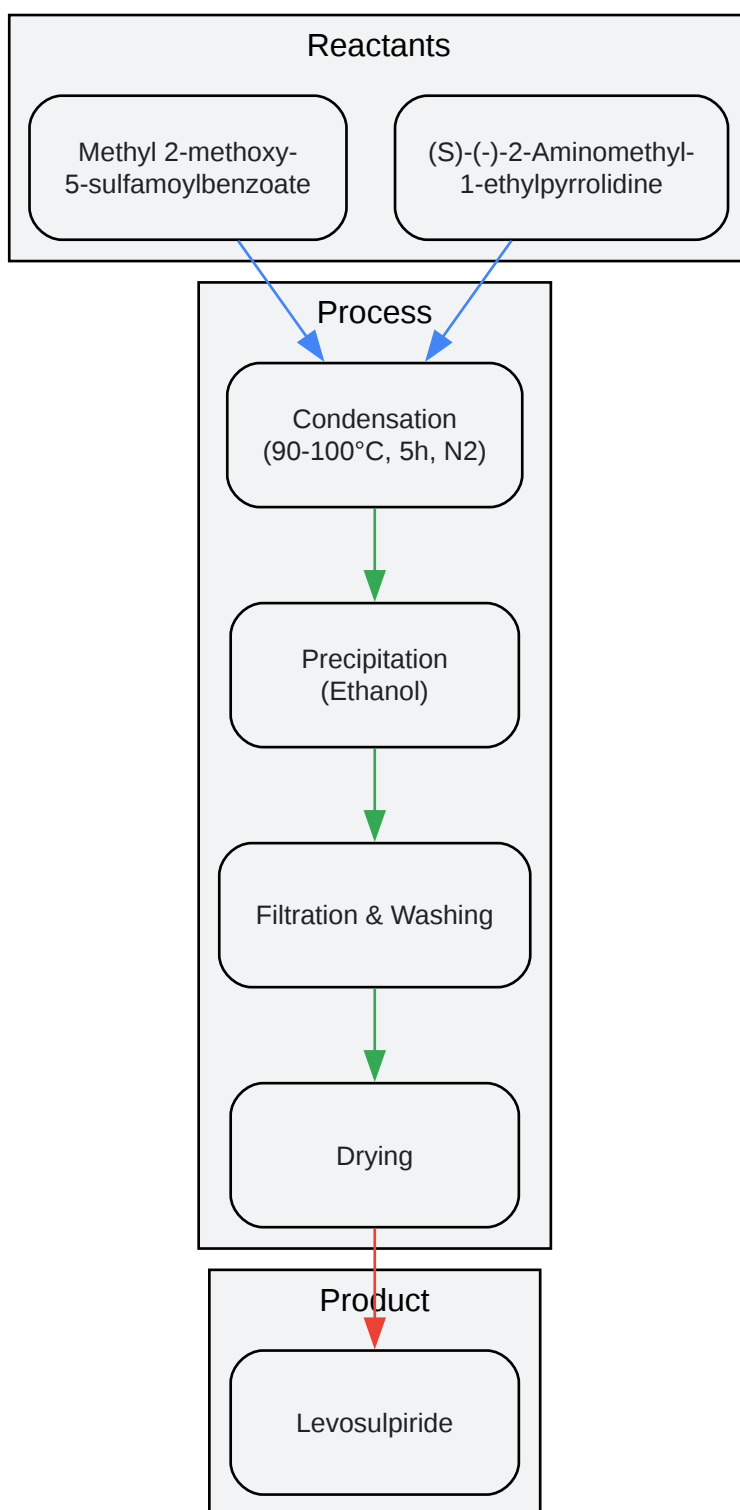
Protocol:

- **Derivatization:** React the sample of 2-aminomethyl-1-ethylpyrrolidine with a derivatizing agent such as 4-nitrobenzoic acid to form diastereomeric amides.[\[8\]](#)
- **HPLC System:** Utilize an HPLC system equipped with a UV detector.
- **Chromatographic Conditions:**
  - **Column:** Chiralcel OD-H (250 x 4.6 mm).[\[8\]](#)
  - **Mobile Phase:** n-hexane:ethanol (98:2, v/v) containing 0.2% triethylamine.[\[8\]](#)
  - **Flow Rate:** 1.0 mL/min.[\[8\]](#)
  - **Column Temperature:** 25°C.[\[8\]](#)
  - **Detection:** UV at 254 nm.[\[8\]](#)

- Analysis: The two enantiomers, now derivatized into diastereomers, will be separated on the chiral stationary phase, allowing for the determination of the enantiomeric excess by comparing the peak areas.

## Mandatory Visualizations

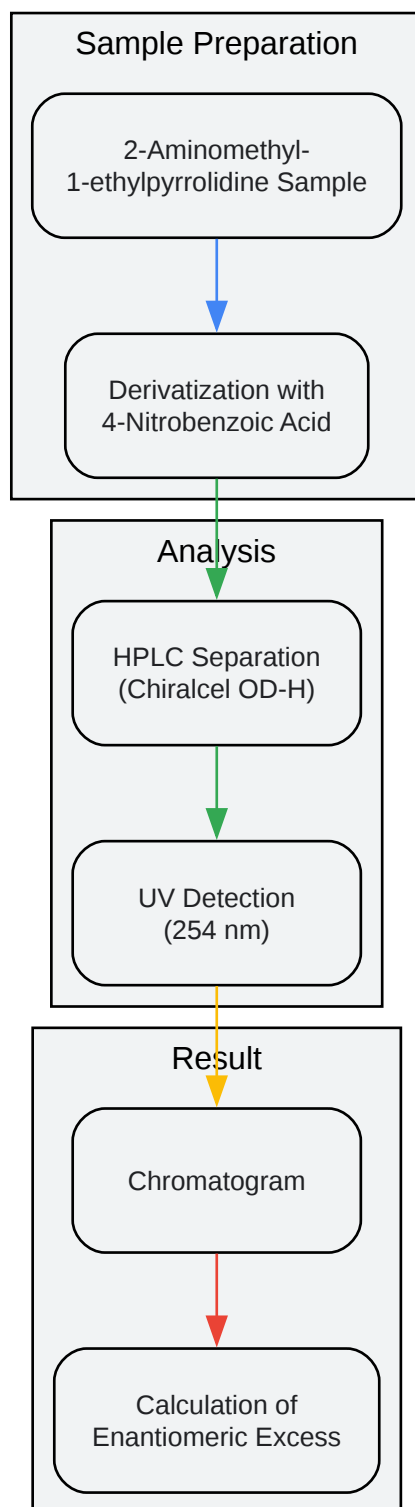
### Synthesis of Levosulpiride Workflow



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Caption: Workflow for the synthesis of Levosulpiride.

## Analytical Workflow for Enantiomeric Purity



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Caption: Analytical workflow for enantiomeric purity determination.

## Safety Information

**(S)-(-)-2-Aminomethyl-1-ethylpyrrolidine** is a flammable liquid and vapor. It causes severe skin burns and eye damage. It may also cause respiratory irritation. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood.

## Applications

The primary application of **(S)-(-)-2-Aminomethyl-1-ethylpyrrolidine** is as a chiral building block in the pharmaceutical industry.[4] Its most notable use is in the stereoselective synthesis of Levosulpiride, where the (S)-configuration is crucial for its therapeutic activity as a dopamine D2 receptor antagonist.[2] It is also used in the synthesis of other fine chemicals and as an impurity standard for related pharmaceutical compounds.[3]

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